

1-Bromo-4-iodobenzene-¹³C₆: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 1-Bromo-4-iodobenzene-13C6

Cat. No.: B1144398

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety and handling protocols for 1-Bromo-4-iodobenzene-¹³C₆. While specific safety data for the ¹³C-labeled isotopologue is not extensively available, the toxicological and chemical properties are considered to be essentially identical to its non-labeled counterpart, 1-Bromo-4-iodobenzene. This document synthesizes available data to ensure the safe use of this compound in research and development settings.

Chemical and Physical Properties

1-Bromo-4-iodobenzene-¹³C₆ is a stable, isotopically labeled compound used primarily as a tracer or an internal standard in quantitative analysis by NMR, GC-MS, or LC-MS.[1] Its physical and chemical characteristics are crucial for understanding its behavior and for implementing appropriate handling procedures.



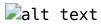
Property	Value	Source
Molecular Formula	¹³ C ₆ H ₄ BrI	[1]
Molecular Weight	~284.83 g/mol	[1]
Appearance	Light brown to beige crystalline powder/solid	[2][3]
Melting Point	89-91 °C	[4][5]
Boiling Point	120-122 °C at 14 mmHg	[6][5]
Solubility	Insoluble in water	[6][7]
Stability	Stable under normal conditions; light sensitive	

Hazard Identification and Classification

Based on the data for 1-Bromo-4-iodobenzene, the $^{13}C_6$ isotopologue is classified as a hazardous substance.

Hazard Classification	GHS Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity — (single exposure)	Category 3 (Respiratory system)

GHS Pictogram:



Signal Word:Warning[3][5][8][9]

Hazard Statements:

• H315: Causes skin irritation.[2][3][5][10]



- H319: Causes serious eye irritation.[2][5][10]
- H335: May cause respiratory irritation.[2]

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling 1-Bromo-4-iodobenzene-13C6.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[8]
- Hand Protection: Wear suitable chemical-resistant gloves.[11]
- Respiratory Protection: Use a NIOSH/MSHA-approved respirator or equivalent if dust is generated. A dust mask type N95 (US) is recommended.[5]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[8]

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[3][8]
- Ensure that eyewash stations and safety showers are in close proximity to the workstation. [3][8]

Storage

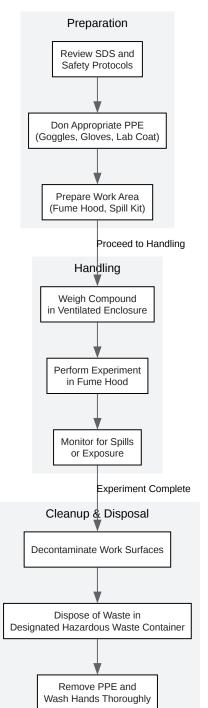
- Store in a dry, cool, and well-ventilated place.[3][8]
- Keep the container tightly closed.[3][8]
- Protect from direct sunlight and light exposure.[3][8]
- Store below +30°C.[6][7]
- Incompatible Materials: Strong oxidizing agents.[3][8]



Experimental Workflow for Safe Handling

The following diagram outlines the standard workflow for safely handling 1-Bromo-4-iodobenzene- $^{13}C_6$ in a laboratory setting.





Safe Handling Workflow for 1-Bromo-4-iodobenzene-13C6

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Caption: A logical workflow for the safe handling of 1-Bromo-4-iodobenzene-13C6.



First Aid Measures

In the event of exposure, follow these first aid protocols immediately.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention. [3][8]
Skin Contact	Immediately wash the skin with plenty of soap and water while removing all contaminated clothing and shoes. Get medical attention if irritation develops or persists.[3][8]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention.[3][8]
Ingestion	Clean mouth with water. Do not induce vomiting. Seek immediate medical attention.[3][8]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[8]
- Environmental Precautions: Do not let the product enter drains.[8]
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid generating dust.[8]

Disposal Considerations

Dispose of this material and its container at a hazardous or special waste collection point.[3]



 Waste is classified as hazardous. Dispose of in accordance with local, state, and federal regulations.[3]

Toxicological Information

While specific toxicological studies on 1-Bromo-4-iodobenzene-¹³C₆ are not available, the data for the non-labeled compound indicates the following:

- Acute Toxicity: The toxicological properties have not been fully investigated.[8][11]
- Carcinogenicity: This compound has not been listed as a carcinogen by NTP, IARC, ACGIH, or CA Prop 65.[11]
- Hazardous Decomposition Products: Under combustion, it may produce carbon monoxide, carbon dioxide, hydrogen bromide, and hydrogen iodide.[11]

This guide is intended to provide comprehensive safety and handling information for 1-Bromo-4-iodobenzene-¹³C₆ based on the best available data for the parent compound. Always consult the most recent Safety Data Sheet (SDS) from your supplier and adhere to all institutional and regulatory safety protocols.

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